

# safety and handling of 5-Bromo-1H-indole-7-carboxylic acid

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## Compound of Interest

Compound Name: 5-Bromo-1H-indole-7-carboxylic acid

Cat. No.: B1523576

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An In-depth Technical Guide on the Safety and Handling of **5-Bromo-1H-indole-7-carboxylic acid**

This guide provides a comprehensive overview of the essential safety protocols and handling procedures for **5-Bromo-1H-indole-7-carboxylic acid**. Designed for researchers, scientists, and professionals in drug development, this document synthesizes critical safety data with practical, field-proven insights to ensure safe and effective laboratory operations.

## Introduction and Compound Profile

**5-Bromo-1H-indole-7-carboxylic acid** is a halogenated indole derivative that serves as a valuable building block in medicinal chemistry and organic synthesis. Its structural motif is incorporated into various molecules being investigated for therapeutic applications.

Understanding its physicochemical properties and inherent hazards is the foundation of its safe and effective use in a research environment.

Table 1: Physicochemical Properties of **5-Bromo-1H-indole-7-carboxylic acid**

Property	Value	Source
IUPAC Name	5-bromo-1H-indole-7-carboxylic acid	[1]
CAS Number	Not explicitly available; structural analog information used.	
Molecular Formula	C <sub>9</sub> H <sub>6</sub> BrNO <sub>2</sub>	[1]
Molecular Weight	240.05 g/mol	[1][2]
Appearance	Typically a solid powder, ranging from off-white to beige or light yellow.[3][4][5]	
Melting Point	287-288 °C (for the 2-carboxylic acid isomer)	[3][4]
Solubility	Soluble in dimethyl sulfoxide (DMSO) and dimethylformamide (DMF).[4]	
Storage	Store in a cool, dry place.[6] Some analogs are stored at -20°C.[4][7][8]	

## Hazard Identification and GHS Classification

A thorough understanding of the potential hazards is critical for risk mitigation. **5-Bromo-1H-indole-7-carboxylic acid** is classified as a hazardous substance according to the Globally Harmonized System (GHS). The primary risks involve irritation and acute toxicity.

Table 2: GHS Hazard Classification for **5-Bromo-1H-indole-7-carboxylic acid**

Hazard Class	Category	Hazard Statement	Source
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	[1]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[1]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation	[1]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	[1]

#### Causality Behind Hazards:

- Irritation: The acidic nature of the carboxylic acid group and the reactivity of the indole ring, combined with the bromo-substituent, can lead to irritation upon contact with skin, eyes, and mucous membranes of the respiratory tract.
- Acute Oral Toxicity: While not severely toxic, ingestion can cause harm, necessitating immediate medical attention.

#### Reactivity Profile:

- Incompatibilities: The compound is incompatible with strong oxidizing agents and strong acids.[5][9] Contact can lead to vigorous reactions, potentially releasing hazardous fumes.
- Hazardous Decomposition: Under fire conditions, it may emit toxic and irritant fumes, including carbon oxides (CO, CO<sub>2</sub>), nitrogen oxides (NO<sub>x</sub>), and hydrogen bromide.[5][6][9]

## Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to exposure control is essential, starting with robust engineering controls and supplemented by appropriate PPE.

#### Engineering Controls:

- Chemical Fume Hood: All handling of the solid powder or solutions should be conducted in a certified chemical fume hood to prevent inhalation of dust or aerosols.[\[9\]](#)[\[10\]](#)
- Ventilation: The laboratory must be equipped with adequate general and local exhaust ventilation to keep airborne concentrations low.[\[6\]](#)
- Safety Stations: Accessible and operational safety showers and eyewash stations are mandatory in the immediate work area.[\[3\]](#)[\[11\]](#)

Personal Protective Equipment (PPE): The selection of PPE is the final barrier between the researcher and the chemical. Its use is non-negotiable.

Table 3: Recommended Personal Protective Equipment (PPE)

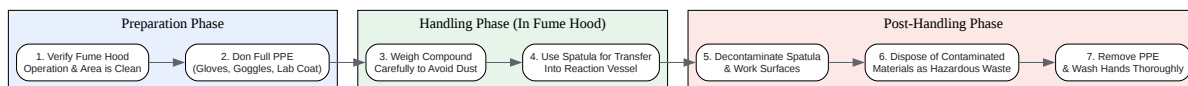
Protection Type	Specification	Rationale for Use	Source(s)
Eye/Face Protection	Chemical safety goggles with side-shields or a full-face shield.	Protects against dust particles and splashes, preventing serious eye irritation. [1]	[3][6][12]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	Prevents skin contact, which can cause irritation.[1]	[3][6][12]
Body Protection	A laboratory coat and close-toed footwear. Impervious clothing may be required for larger quantities.	Minimizes skin exposure from accidental spills or dust.	[3][6][11]
Respiratory Protection	A NIOSH/MSHA-approved respirator (e.g., N95 dust mask) if handling outside a fume hood or if dust generation is likely.	Prevents inhalation of the powder, which can cause respiratory tract irritation.[1]	[6][10][12]

## Standard Operating Procedures: Handling, Storage, and Disposal

Adherence to standardized protocols is crucial for minimizing risk.

### Safe Handling Protocol

This workflow outlines the critical steps for safely handling **5-Bromo-1H-indole-7-carboxylic acid** powder.



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Caption: Step-by-step workflow for handling solid **5-Bromo-1H-indole-7-carboxylic acid**.

#### Step-by-Step Methodology:

- Preparation: Ensure the chemical fume hood is operational. Clear the work area of any unnecessary items.[10]
- PPE: Don all required personal protective equipment as detailed in Table 3.
- Handling: Conduct all manipulations within the fume hood. When transferring the solid, use a spatula and avoid generating dust.[10] Do not eat, drink, or smoke in the handling area.[3]
- Post-Handling: Thoroughly decontaminate all equipment and the work surface after use.
- Hygiene: Wash hands thoroughly with soap and water after removing gloves and completing the work.[3][6]

## Storage Protocol

Proper storage is vital for maintaining chemical integrity and safety.

- Container: Keep the container tightly closed in a dry, well-ventilated place.[3][6][13]
- Conditions: Store in a cool environment. For long-term stability, storage at -20°C is recommended for analogous compounds.[4][7][8]
- Segregation: Store away from incompatible materials such as strong oxidizing agents and strong acids.[5][9]

## Disposal Protocol

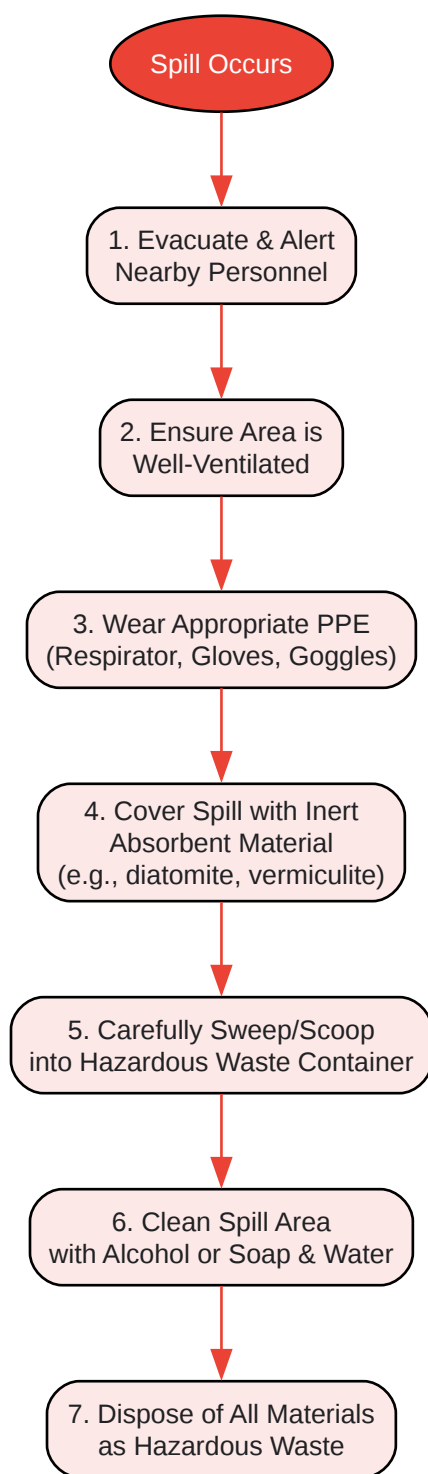
Chemical waste must be managed responsibly to ensure environmental and personnel safety.

- Classification: This material must be disposed of as hazardous waste. Do not dispose of it in regular trash or down the drain.[\[6\]](#)[\[12\]](#)
- Collection: Collect waste material and any contaminated items (e.g., weighing paper, gloves) in a designated, clearly labeled hazardous waste container.[\[12\]](#)
- Consultation: Adhere to all federal, state, and local regulations. Consult your institution's Environmental Health and Safety (EHS) department for specific disposal procedures.[\[6\]](#)[\[12\]](#)

## Emergency and First Aid Procedures

Preparedness for accidental exposure or spills is a critical component of laboratory safety.

## Accidental Spill Response



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Caption: Emergency protocol for managing a spill of **5-Bromo-1H-indole-7-carboxylic acid**.

Step-by-Step Spill Cleanup:



- Evacuate: Evacuate non-essential personnel from the immediate area.<sup>[12]</sup>
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.<sup>[3][12]</sup>
- Contain: For solid spills, carefully sweep or vacuum the material, avoiding dust generation.<sup>[5]</sup>  
For solutions, cover with an inert absorbent material like diatomite or universal binders.<sup>[3]</sup>
- Collect: Place all contaminated materials into a labeled container for hazardous waste disposal.<sup>[6][12]</sup>
- Decontaminate: Clean the spill surface thoroughly.<sup>[3][10]</sup>

## First Aid Measures

Immediate and appropriate first aid can significantly reduce the severity of an injury from chemical exposure.

Table 4: First Aid Procedures for Exposure

Exposure Route	First Aid Action	Source(s)
Inhalation	Move the individual to fresh air. If breathing is difficult, provide respiratory support and seek immediate medical attention.	<a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[11]</a>
Skin Contact	Immediately remove contaminated clothing. Rinse the affected skin area thoroughly with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.	<a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[11]</a>
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.	<a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[11]</a>
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.	<a href="#">[3]</a> <a href="#">[6]</a>

## Conclusion

**5-Bromo-1H-indole-7-carboxylic acid** is a compound with significant utility in scientific research. Its safe handling is predicated on a comprehensive understanding of its hazards, the consistent use of engineering controls and PPE, and strict adherence to established protocols for handling, storage, and emergency response. By integrating these principles into all laboratory workflows, researchers can mitigate risks and maintain a safe and productive research environment.

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